Difference between alpha-15N and side-chain 15N histidine labeling

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Compound of Interest

Compound Name:	*DL-HISTIDINE:2HCL (ALPHA-15N+)*
Cat. No.:	*B1580091*

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The Imidazole Imperative: A Technical Guide to Alpha-15N vs. Side-Chain 15N Histidine Labeling

Executive Summary In the structural biology of drug targets, Histidine is the "Swiss Army Knife" of amino acids. Its pKa (~6.[1][2]0) allows it to toggle between protonated and neutral states at physiological pH, driving the catalytic mechanisms of proteases, GPCRs, and ion channels. Standard backbone (

-

N) labeling provides topological data but is blind to this chemistry. Side-chain (

-

N and

-

N) labeling is the only non-invasive method to directly observe tautomeric states, hydrogen bonding networks, and metal coordination in solution. This guide details the technical

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divergence between these two labeling strategies and provides a validated protocol for side-chain interrogation.

Part 1: Structural & Magnetic Context[3][4]

To understand the difference, we must first define the nuclei. A Histidine residue contains three potentially NMR-active nitrogen sites. The choice of which to label dictates the experimental observable.

Feature	Alpha-15N (-N)	Side-Chain 15N (,)
Location	Peptide Backbone (Amide)	Imidazole Ring
Chemical Shift	~110 – 130 ppm	~160 – 250 ppm (highly sensitive)
Primary Coupling	Hz	Hz (if protonated)
Information	Backbone fold, secondary structure	Tautomer state (vs), Charge, Metal binding
Timescale	Nanosecond (backbone dynamics)	Micro- to Millisecond (chemical exchange)

The "Difference" Defined

- Alpha-Labeling is topological. It tells you where the residue is in the 3D fold. It is essential for sequence assignment but acts merely as a passive reporter of the chain's path.
- Side-Chain Labeling is functional. It reports on the electronic environment of the active site. It distinguishes between the -H (

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) and

-H (

) tautomers, which is often the deciding factor in enzyme mechanism proposals and inhibitor binding modes.

Part 2: Tautomerism & The "Rosetta Stone" of Histidine

The primary driver for side-chain labeling is the resolution of tautomeric ambiguity. In a neutral Histidine, the proton can reside on either nitrogen.

- -tautomer (

  -H): Most common (approx. 80% population in solution).

- -tautomer (

  -H): Less common, but often stabilized in active sites (e.g., Serine Protease catalytic triads).

- Cationic Form: Both nitrogens protonated (low pH).[1]

Visualizing the Equilibrium The following diagram illustrates the chemical exchange accessible only via side-chain labeling.

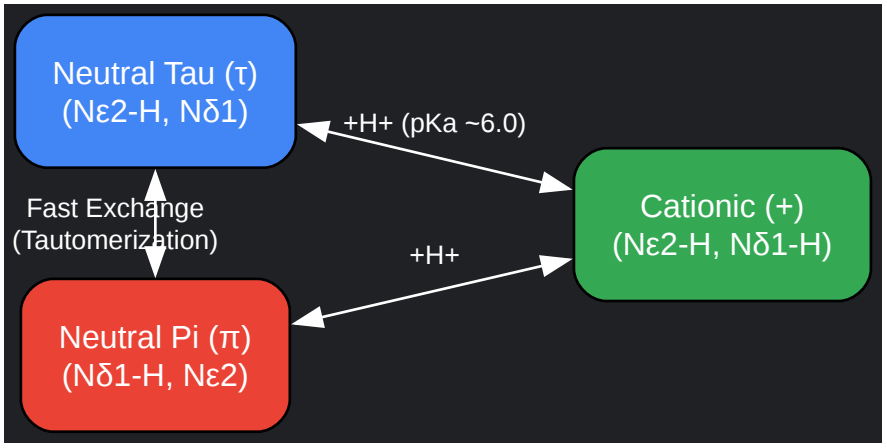

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Figure 1: The dynamic equilibrium of the imidazole ring. Standard backbone NMR cannot distinguish between the Tau and Pi states, whereas side-chain chemical shifts provide a definitive fingerprint.

Part 3: Synthetic & Biosynthetic Methodologies[2]

Achieving these labels requires distinct growth strategies.

Uniform Labeling (The Standard)[5]

- Source:

  NH

  Cl as the sole nitrogen source in M9 minimal media.

- Result: All nitrogens (

  ,

  ,

) are labeled.

- Drawback: In large proteins (>20 kDa), the side-chain signals often broaden beyond detection due to exchange or are obscured by spectral crowding. Furthermore, without specific pulse sequences (long-range HSQC), the side-chain correlations are not observed.

Selective Side-Chain Labeling (The Specialist)

To specifically probe the active site without background noise, we use selective incorporation.

- Strategy: Use of auxotrophic E. coli strains (e.g., DL39) or suppression of transaminases.

- Precursor: L-Histidine-(

  N

) or Imidazolepyruvate.

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- Scrambling Control: Unlike Alanine or Glutamate, Histidine undergoes minimal metabolic scrambling in E. coli and HEK293 systems, making it an ideal candidate for selective labeling by direct supplementation.

Part 4: Validated Experimental Protocol

Objective: Expression of a protein with selective

N-Histidine labeling to determine active site protonation.

Reagents:

- E. coli BL21(DE3) (or Histidine auxotroph if available).
- M9 Minimal Media components.
- L-Histidine (

  N

  , 98%+, Cambridge Isotope Labs or equivalent).
- Unlabeled amino acid mix (all other 19 AA).

Workflow:

- Pre-Culture: Inoculate a single colony into 10 mL LB media. Grow 6 hours.
- Adaptation: Pellet cells (3000g, 10 min). Resuspend in 50 mL M9 media (containing unlabeled NH

  Cl and 0.1% unlabeled glucose) to adapt metabolic machinery.
- Expression Culture Setup:
  - Prepare 1L M9 media.
  - CRITICAL STEP: Add unlabeled amino acids (minus His) to 100 mg/L each.
  - Add

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N-L-Histidine to 50-100 mg/L. (Note: Higher concentrations prevent dilution by biosynthesis if not using an auxotroph).

- Induction: Grow to OD

  = 0.7. Induce with IPTG (0.5 - 1 mM). Lower temperature to 18°C-25°C to improve folding and reduce metabolic scrambling rates.

- Harvest & Purification: Standard Ni-NTA or SEC protocols. Avoid low pH buffers during purification if you wish to preserve native protonation states for initial analysis.

Diagram: Selective Labeling Workflow

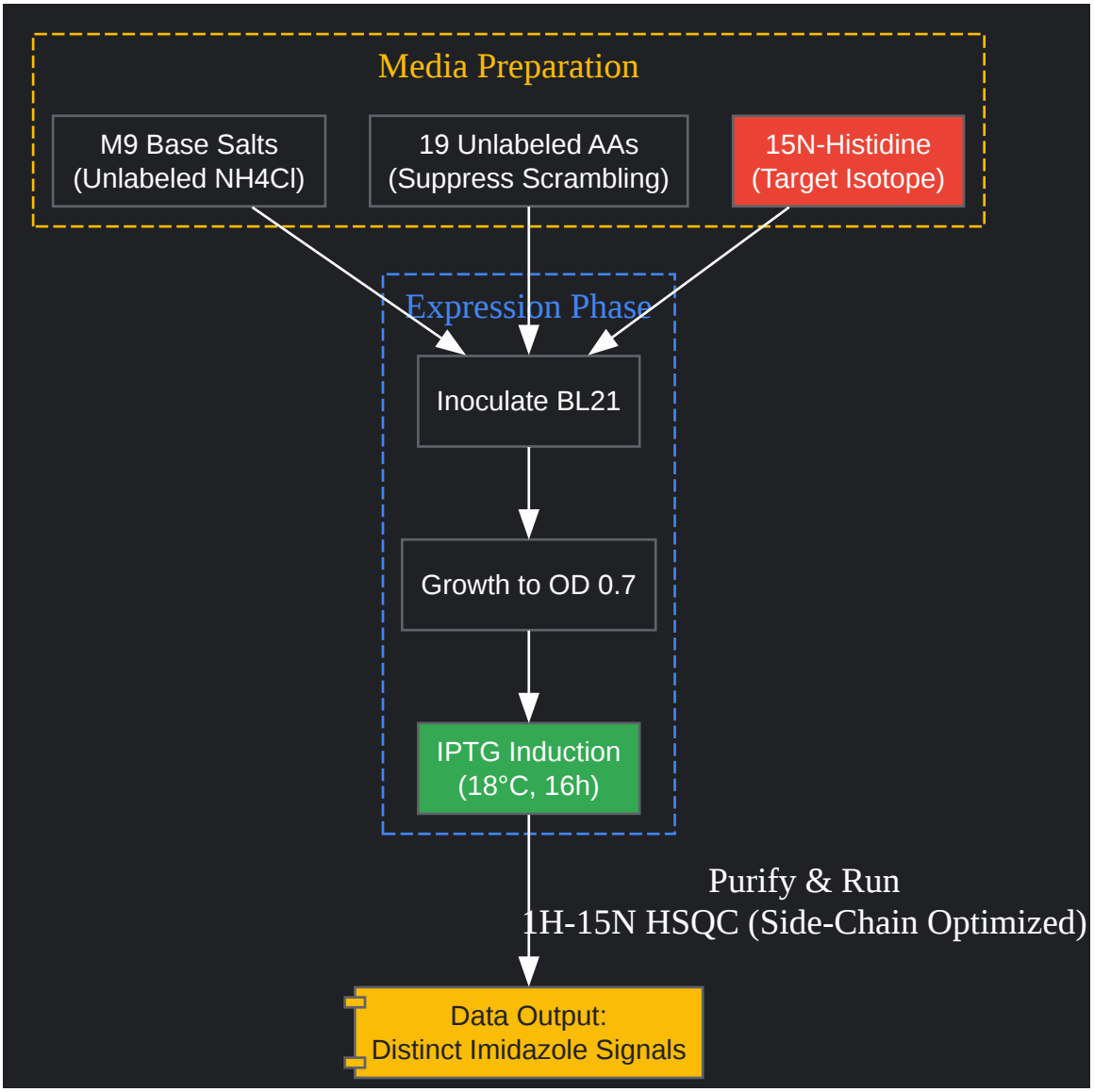

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Figure 2: Protocol for selective histidine labeling. The addition of unlabeled amino acids suppresses biosynthetic pathways that might dilute the 15N-His pool.

Part 5: Data Interpretation[1][2][6][7]

The power of this technique lies in the chemical shift values. Unlike backbone amides which cluster around 120 ppm, imidazole nitrogens span a massive range (160-250 ppm) depending on their protonation state.

Table 1: Chemical Shift Fingerprints of Histidine States

State	Nitrogen	Chemical Shift ( )	Interpretation
Protonated (+)	N 1 & N 2	~170 - 180 ppm	Cationic state (low pH). Both nitrogens carry an H.
Neutral ( )	N 2-H	~160 - 170 ppm	Protonated nitrogen in the stable tautomer.
Neutral ( )	N 1	~250 ppm	Unprotonated nitrogen (lone pair).[3] Large downfield shift.
Neutral ( )	N 1-H	~160 - 170 ppm	Protonated nitrogen in the rare tautomer.
Neutral ( )	N 2	~250 ppm	Unprotonated nitrogen.[3]
Metal Bound	N 2-Zn	~210 - 220 ppm	Distinct shift intermediate between protonated and bare.

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Key Diagnostic: To determine the tautomer, look for the signal near 250 ppm.

- If N

  1 is at ~250 ppm, the proton is on N

  2 (

  -tautomer).

- If N

  2 is at ~250 ppm, the proton is on N

  1 (

  -tautomer).

- If no signal appears at 250 ppm and both are near 175 ppm, the residue is positively charged.

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